

# Application Notes and Protocols for Utilizing ML210 in Cancer Cell Line Studies

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## Compound of Interest

Compound Name: SID 24785302

CAS No.: 378197-09-2

Cat. No.: B12858318

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Audience: Researchers, scientists, and drug development professionals.

## Introduction

ML210 is a potent and selective small molecule inhibitor of Glutathione Peroxidase 4 (GPX4), a key enzyme involved in the prevention of lipid peroxidation.<sup>[1][2]</sup> By inhibiting GPX4, ML210 induces a specific form of iron-dependent programmed cell death known as ferroptosis.<sup>[1]</sup> This mechanism of action makes ML210 a valuable tool for studying the role of ferroptosis in cancer biology and a potential therapeutic agent, particularly for drug-resistant cancers.<sup>[1]</sup>

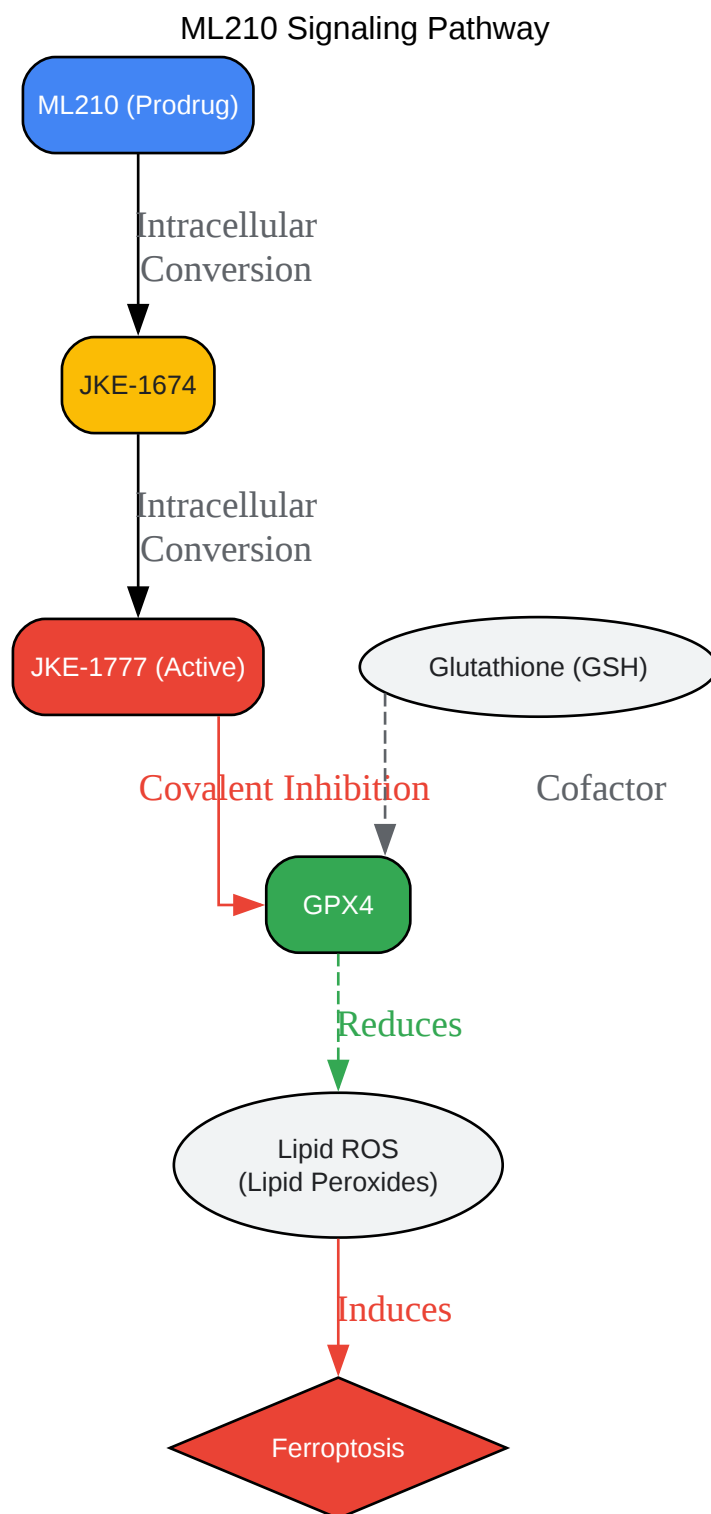
Interestingly, ML210 is a prodrug that undergoes intracellular transformation to become active.<sup>[1][2]</sup> Inside the cell, ML210 is converted into the compound JKE-1674, which is then further transformed into JKE-1777.<sup>[1]</sup> It is JKE-1777 that covalently binds to and inhibits GPX4, leading to the accumulation of lipid reactive oxygen species (ROS) and subsequent cell death.<sup>[1]</sup>

These application notes provide a comprehensive guide for the use of ML210 in cancer cell line studies, including its mechanism of action, protocols for key experiments, and expected

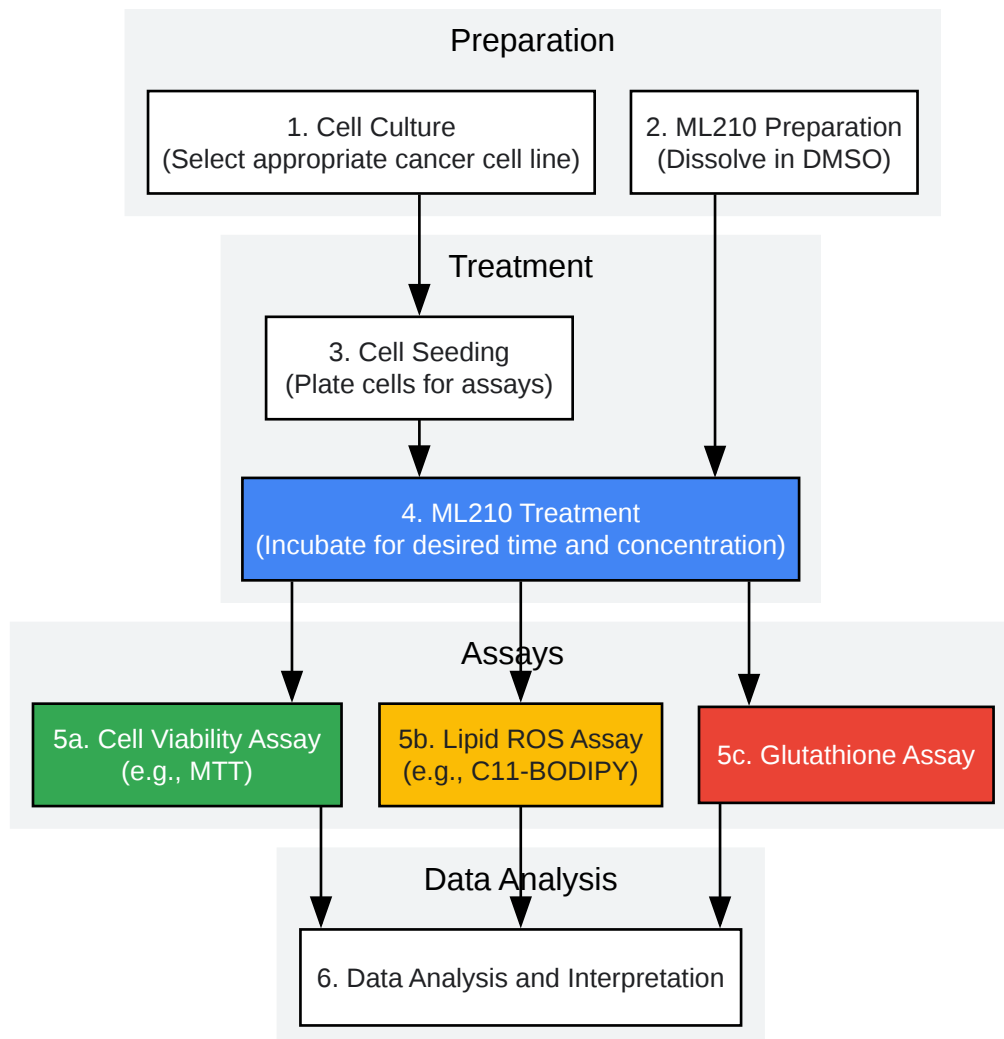
outcomes.

## **Mechanism of Action: ML210-Induced Ferroptosis**

The signaling pathway for ML210-induced ferroptosis is centered on the inhibition of GPX4.



## Experimental Workflow for ML210 Study



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## References

- 1. Chemical mystery solved: Researchers discover molecule's unusual cell-killing mechanism | Broad Institute [[broadinstitute.org](https://www.broadinstitute.org)]

- [2. Selective covalent targeting of GPX4 using masked nitrile-oxide electrophiles - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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